

4-cyclohexylbutan-1-ol chemical properties and structure

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Compound of Interest

Compound Name: 4-cyclohexylbutan-1-ol

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An In-depth Technical Guide to **4-Cyclohexylbutan-1-ol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **4-cyclohexylbutan-1-ol**. The information is curated for professionals in research and development, with a focus on clarity and detailed experimental methodology.

Chemical Structure and Identifiers

4-Cyclohexylbutan-1-ol is a primary alcohol with a cyclohexane ring attached to a butanol chain. Its structure is foundational to its physical and chemical characteristics.

Caption: Relationship between the chemical structure of **4-cyclohexylbutan-1-ol** and its key identifiers.

Tabulated Chemical Properties

The following table summarizes the key quantitative chemical and physical properties of **4-cyclohexylbutan-1-ol**.

Property	Value	Source(s)
Molecular Weight	156.27 g/mol	[1][2][3]
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][4][5]
IUPAC Name	4-cyclohexylbutan-1-ol	[2]
SMILES String	C1CCC(CC1)CCCCO	[2]
CAS Number	4441-57-0	[2][3][4][5]
Appearance	Liquid	[3]
Density	0.902 g/mL at 25 °C	[3][6][7]
Boiling Point	233.49 °C at 760 mmHg (estimated)[8] 103-104 °C at 4 mmHg[3][6] 376.7 K (103.55 °C) at 0.005 bar[9]	
Flash Point	108.89 °C (228.00 °F) - closed cup	[3][8]
Refractive Index	1.466 at 20 °C	[3][8]
Solubility in Water	193.4 mg/L at 25 °C (estimated)	[8]
LogP (o/w)	3.320 (estimated)	[8]
Vapor Pressure	0.01 mmHg at 25 °C (estimated)	[8]

Experimental Protocols

Synthesis of 4-Cyclohexylbutan-1-ol

A common method for the synthesis of **4-cyclohexylbutan-1-ol** is the reduction of 4-cyclohexylbutyric acid.[10][11]

Objective: To synthesize **4-cyclohexylbutan-1-ol** via the reduction of 4-cyclohexylbutyric acid using lithium aluminum hydride.

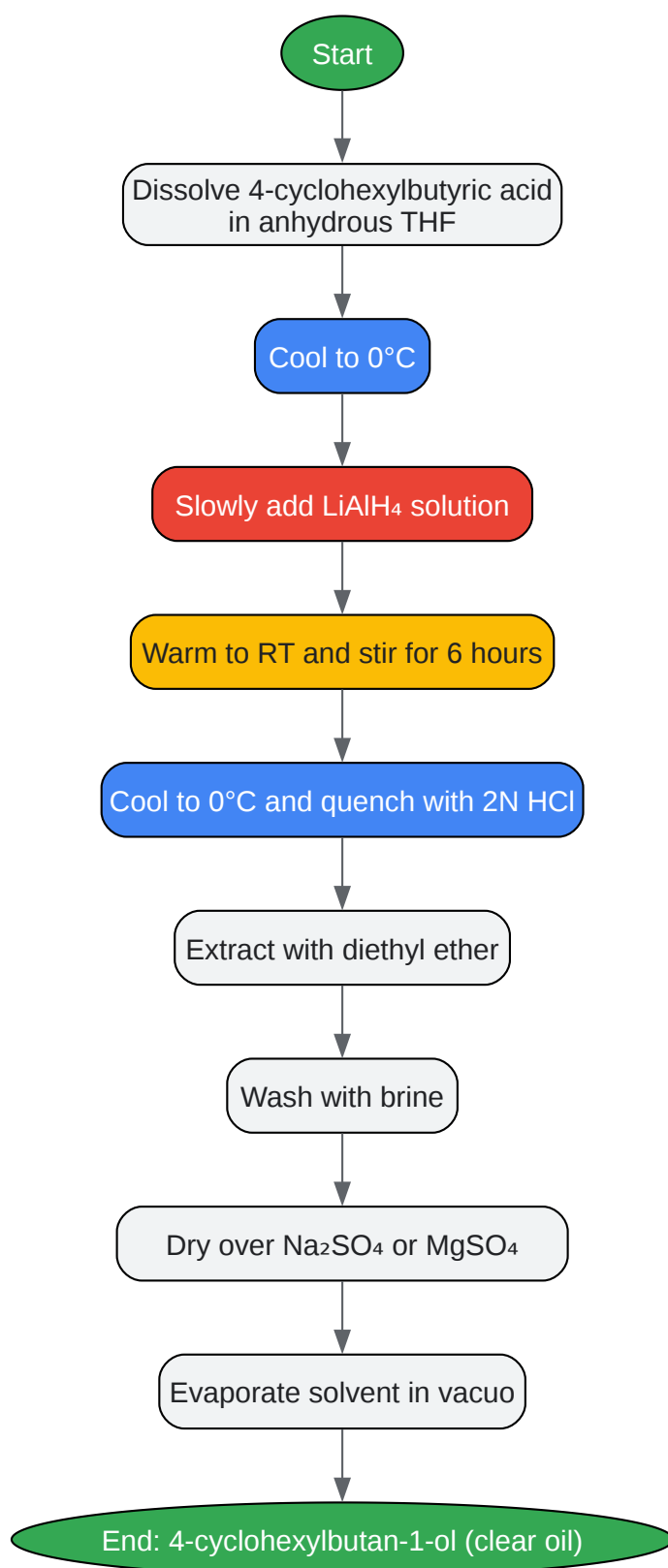
Materials:

- 4-cyclohexylbutyric acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- 2N Hydrochloric acid (HCl)
- Diethyl ether
- Saturated aqueous brine solution
- Sodium sulfate (Na_2SO_4) or Magnesium sulfate (MgSO_4) for drying
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-cyclohexylbutyric acid in anhydrous THF.
- **Cooling:** Cool the solution to $0\text{ }^\circ\text{C}$ using an ice bath.
- **Addition of Reducing Agent:** Slowly add a 1M solution of lithium aluminum hydride in THF to the stirred solution of 4-cyclohexylbutyric acid. Gas evolution will be observed.
- **Reaction:** After the addition is complete and gas evolution has ceased, allow the reaction mixture to warm to room temperature and stir for six hours.

- Quenching: Cool the reaction mixture back to 0 °C with an ice bath. Carefully and slowly quench the reaction by adding 2N HCl.
- Extraction: Dilute the mixture with diethyl ether and transfer it to a separatory funnel. Separate the organic and aqueous layers.
- Washing: Wash the organic layer with a saturated aqueous brine solution.
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Solvent Removal: Remove the solvent in vacuo using a rotary evaporator to yield **4-cyclohexylbutan-1-ol** as a clear oil.



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Caption: Workflow for the synthesis of **4-cyclohexylbutan-1-ol**.

Conclusion

This guide provides essential technical data and a detailed synthetic protocol for **4-cyclohexylbutan-1-ol**. The information presented is intended to support researchers and professionals in their scientific endeavors. For further information on spectral data, such as NMR and Mass Spectrometry, consulting databases like the NIST WebBook is recommended. [\[4\]](#)[\[5\]](#)

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